

Metal Complexing Properties of 2-Amino-2-Thiazoline Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: 2-Amino-2-thiazoline hydrochloride

Cat. No.: B1206230

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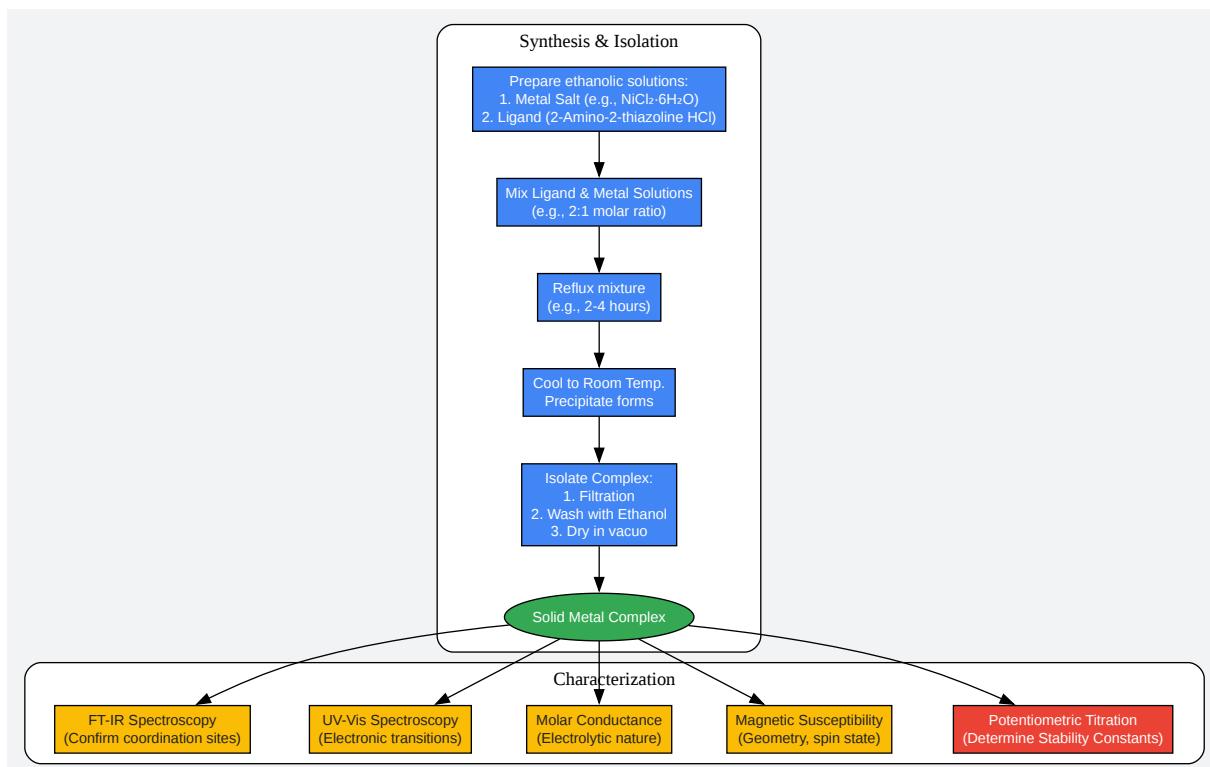
This technical guide provides an in-depth analysis of the metal complexing properties of **2-amino-2-thiazoline hydrochloride**. It covers the coordination chemistry, quantitative stability data, and detailed experimental protocols for the synthesis and characterization of its metal complexes. This document is intended to serve as a comprehensive resource for researchers in medicinal chemistry, bioinorganic chemistry, and drug development.

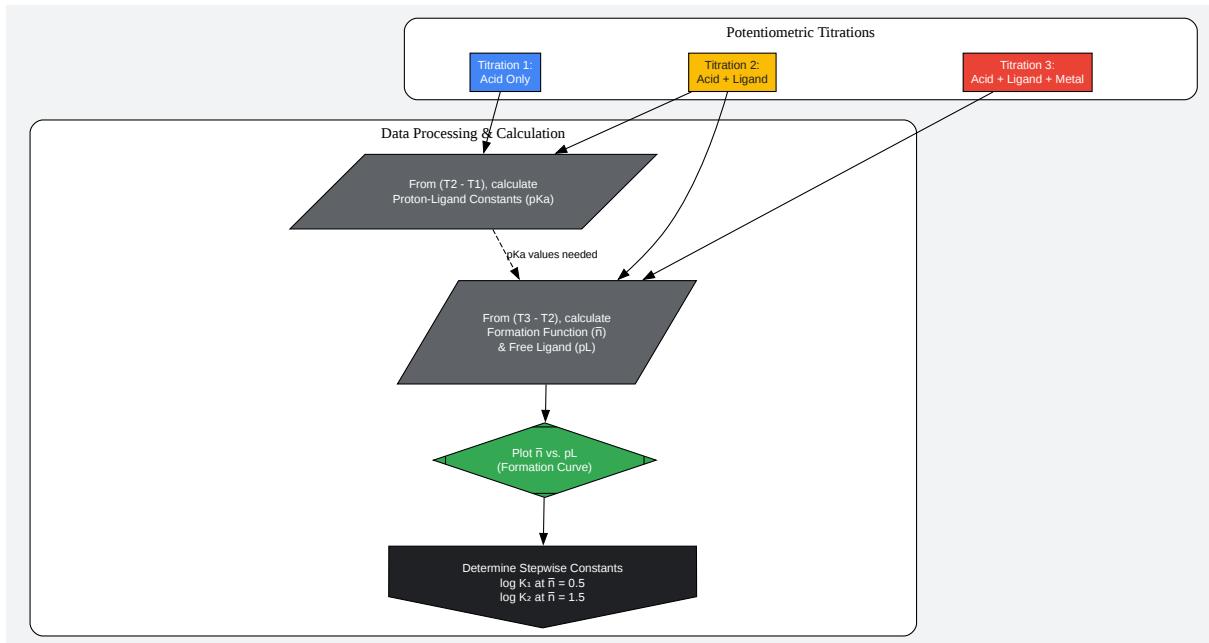
Introduction: The 2-Amino-2-Thiazoline Ligand

2-Amino-2-thiazoline is a heterocyclic compound that exists in tautomeric equilibrium with its more stable aromatic form, 2-aminothiazole. This structural duality, combined with the presence of multiple heteroatoms (two nitrogen atoms and one sulfur atom), makes it a versatile ligand in coordination chemistry. The 2-aminothiazole core is a key structural motif in a wide range of pharmaceuticals, including sulfathiazole, meloxicam, and pramipexole. The ability of this scaffold to chelate metal ions is of significant interest, as complexation can dramatically alter the pharmacological, pharmacokinetic, and physicochemical properties of the parent molecule. Metal-based compounds are increasingly being explored as alternatives to traditional organic drugs to overcome challenges like pathogenic resistance.

The hydrochloride salt of 2-amino-2-thiazoline is commonly used due to its stability and solubility. In solution, the ligand can coordinate to metal ions through several potential donor

sites, leading to the formation of stable chelate rings. This guide will explore these interactions in detail.



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